

Application Notes & Protocols: Safe Handling of 2-Naphthylamine

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Compound of Interest

Compound Name: 2-NAP

Cat. No.: B136196

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For Researchers, Scientists, and Drug Development Professionals

WARNING: **2-Naphthylamine** is a known human carcinogen and is highly toxic. Extreme caution must be exercised when handling this compound. All operations should be conducted within a certified chemical fume hood, and appropriate personal protective equipment must be worn at all times.

Properties and Hazards

2-Naphthylamine is a white to reddish crystalline solid that is slightly soluble in hot water and soluble in ethanol and ether. It is classified as a Group 1 carcinogen by the International Agency for Research on Cancer (IARC), meaning it is carcinogenic to humans. The primary route of exposure is through inhalation and skin absorption.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Formula	C ₁₀ H ₉ N
Molar Mass	143.19 g/mol
Appearance	White to reddish, crystalline solid
Melting Point	111-113 °C
Boiling Point	306 °C
Solubility	Slightly soluble in hot water; Soluble in ethanol, ether

Table 2: Toxicity and Exposure Limits

Parameter	Value
LD ₅₀ (oral, rat)	727 mg/kg
OSHA PEL	Not established; recognized as a human carcinogen
NIOSH REL	Not established; recognized as a potential occupational carcinogen
ACGIH TLV	Not established; recognized as a human carcinogen

Experimental Protocols

2.1. Handling and Storage

- Engineering Controls: All work with **2-Naphthylamine** must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute. The work area should be designated for carcinogen use.
- Personal Protective Equipment (PPE):

- Gloves: Nitrile or other chemically resistant gloves are required. Double gloving is recommended.
- Eye Protection: Chemical safety goggles and a face shield must be worn.
- Lab Coat: A fully buttoned lab coat, preferably a disposable one, should be worn.
- Respirator: For operations with a high potential for aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.
- Storage: **2-Naphthylamine** should be stored in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents. The container must be tightly sealed and clearly labeled as a "Carcinogen."

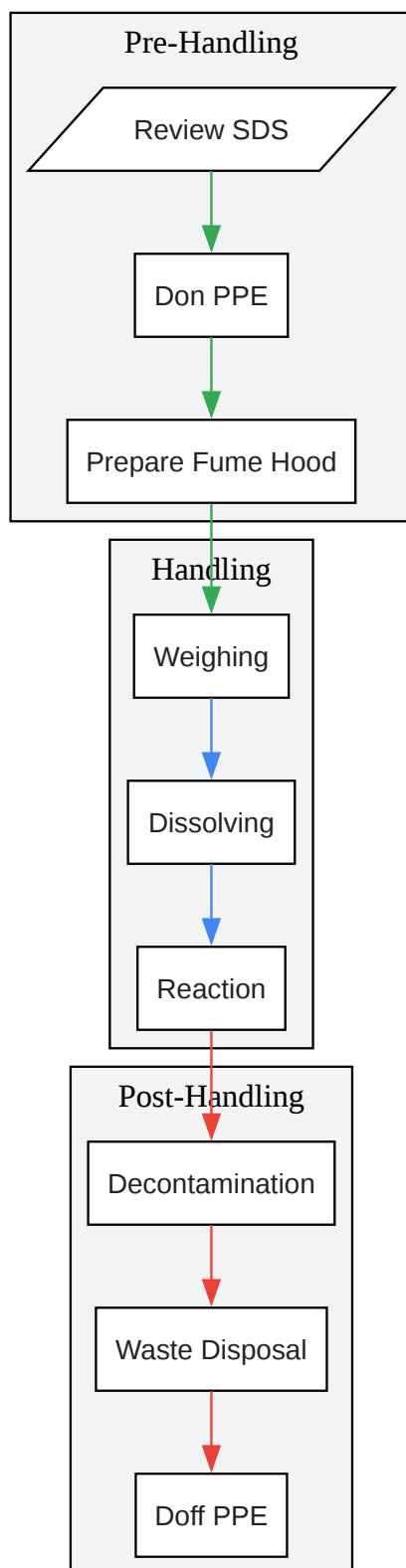
2.2. Spill and Emergency Procedures

- Small Spills: In the event of a small spill, evacuate the immediate area. Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite, sand). Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Large Spills: For large spills, evacuate the entire laboratory and notify your institution's Environmental Health and Safety (EHS) department immediately.
- First Aid:
 - Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
 - Inhalation: Move the person to fresh air.
 - Ingestion: Do NOT induce vomiting.

2.3. Waste Disposal

All waste contaminated with **2-Naphthylamine**, including empty containers, disposable PPE, and spill cleanup materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Visualizations



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Caption: Experimental workflow for handling **2-Naphthylamine**.

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